

Application Notes and Protocols for Metal Degreasing Using 1,2-Dichlorobenzene

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Compound of Interest

Compound Name: 1,2-Dichlorobenzene

Cat. No.: B045396

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Introduction

1,2-Dichlorobenzene (ortho-dichlorobenzene or ODCB) is a dense, colorless to pale yellow liquid organic compound that is miscible with most organic solvents but poorly soluble in water. [1] It serves as a versatile, high-boiling point solvent effective in dissolving a variety of organic compounds, including oils, greases, waxes, resins, and tars. [2][3] This property makes it a suitable agent for metal degreasing, particularly for softening and removing carbon-based contamination from metal surfaces. [1][2] These application notes provide detailed protocols for the use of **1,2-Dichlorobenzene** in metal degreasing operations within a laboratory or research setting, with a strong emphasis on safety and proper waste management.

Data Presentation: Physical and Chemical Properties

A comprehensive understanding of the physical and chemical properties of **1,2-Dichlorobenzene** is crucial for its safe and effective use in metal degreasing.

Property	Value	Reference
Chemical Formula	C ₆ H ₄ Cl ₂	[1]
Molar Mass	147.00 g/mol	[2]
Appearance	Colorless to pale yellow liquid	[2]
Odor	Pleasant, aromatic	[2]
Density	1.306 g/mL at 25 °C	[2]
Boiling Point	180.5 °C (356.9 °F)	[2]
Melting Point	-17.6 °C (0.3 °F)	[2]
Flash Point	66 °C (151 °F)	[2]
Vapor Pressure	1.2 mmHg at 20 °C	[2]
Water Solubility	Insoluble	[2]
Solubility in Organic Solvents	Miscible with ethanol, ether, and most organic solvents	[1]

Experimental Protocols

The following protocols are general guidelines and should be optimized based on the specific type of metal, the nature of the contaminants, and the desired level of cleanliness.

Protocol 1: Cold Cleaning/Immersion Degreasing

This method is suitable for general-purpose degreasing of small to medium-sized metal parts at room temperature.[4]

Materials:

- **1,2-Dichlorobenzene** (analytical grade)
- Glass or appropriate solvent-resistant beakers or tanks
- Metal parts to be degreased (e.g., stainless steel, aluminum, copper)

- Tongs or a wire basket for handling metal parts
- Drying oven (optional)
- Personal Protective Equipment (PPE): chemical-resistant gloves (Viton® or equivalent), safety goggles, face shield, and a lab coat. All operations should be performed in a certified chemical fume hood.

Procedure:

- Preparation: Ensure the work area is well-ventilated, and all necessary PPE is worn. Place the required volume of **1,2-Dichlorobenzene** into a suitable container within a chemical fume hood.
- Immersion: Using tongs or a wire basket, carefully submerge the contaminated metal parts into the **1,2-Dichlorobenzene**. Ensure the parts are fully immersed.
- Soaking: Allow the parts to soak for a period of 5 to 30 minutes. The duration will depend on the type and thickness of the grease or oil. For heavy or carbonaceous deposits, longer soaking times may be necessary. Agitation or sonication can be used to enhance the cleaning process.
- Removal and Draining: Carefully remove the parts from the solvent and allow excess solvent to drain back into the container.
- Rinsing (Optional): If required, a second rinse in a clean bath of **1,2-Dichlorobenzene** can be performed to remove any residual contaminants.
- Drying: Air-dry the cleaned parts in the fume hood. For faster drying, a low-temperature oven (below the flashpoint of **1,2-Dichlorobenzene**) can be used, ensuring adequate ventilation to prevent vapor accumulation.
- Waste Disposal: All used **1,2-Dichlorobenzene** and contaminated materials must be collected and disposed of as hazardous waste according to institutional and local regulations.

Protocol 2: Vapor Degreasing

Vapor degreasing is a highly effective method for achieving a high level of cleanliness, especially for parts with complex geometries.[5] This process utilizes the condensation of hot solvent vapors to dissolve contaminants.[5]

Materials:

- Vapor degreasing apparatus
- **1,2-Dichlorobenzene** (analytical grade)
- Metal parts to be degreased
- Personal Protective Equipment (PPE) as listed in Protocol 1.

Procedure:

- **Equipment Setup:** Ensure the vapor degreasing unit is clean and in proper working order. The unit should be located in a well-ventilated area, preferably with local exhaust ventilation.
- **Solvent Charging:** Fill the boiling sump of the vapor degreaser with **1,2-Dichlorobenzene** to the recommended level.
- **Heating and Vapor Generation:** Turn on the heaters to bring the solvent to its boiling point (180.5 °C). As the solvent boils, it will generate a vapor zone that is contained by cooling coils.
- **Part Placement:** Securely place the metal parts in a basket and slowly lower them into the vapor zone.
- **Degreasing Action:** The hot solvent vapor will condense on the cooler metal parts, dissolving the oils and greases. The condensed solvent, along with the dissolved contaminants, will drip back into the boiling sump. This process continues until the parts reach the temperature of the vapor, at which point condensation ceases.
- **Rinsing (Optional):** For a final rinse with pure, distilled solvent, the parts can be moved to the rinse sump, which contains condensed, clean solvent.

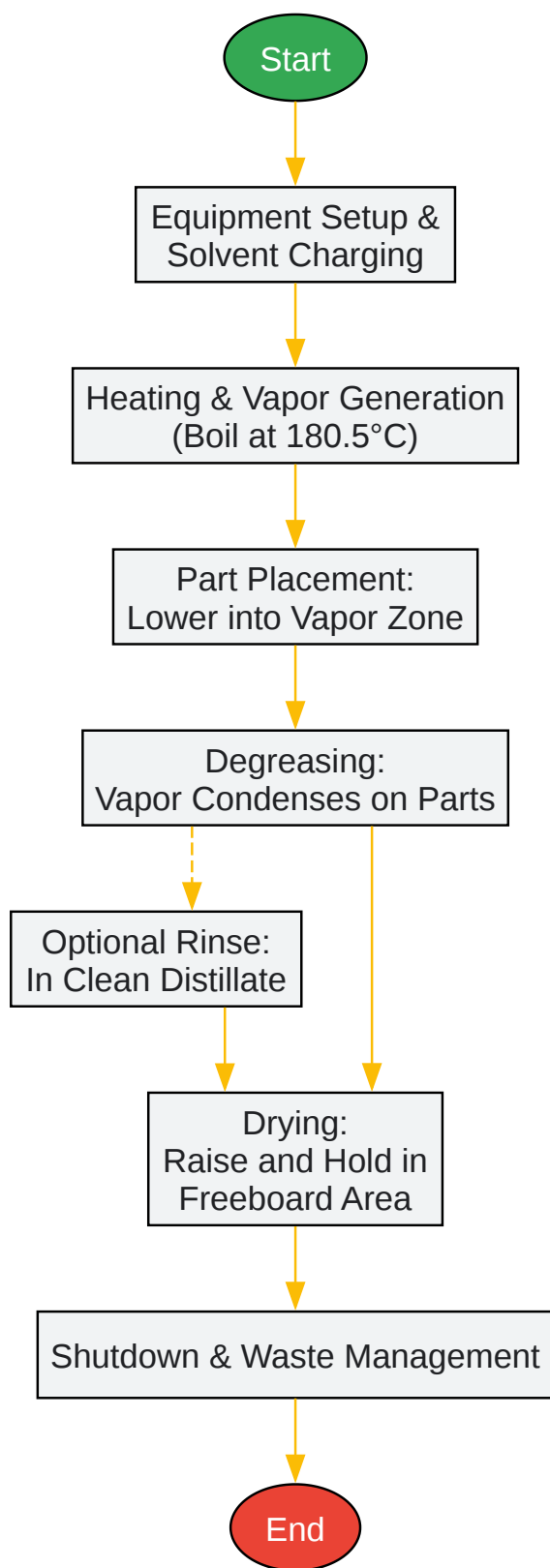
- **Drying:** Slowly raise the parts out of the vapor zone and allow them to dry in the freeboard area of the degreaser before completely removing them.
- **Shutdown and Waste Management:** Turn off the heaters and allow the unit to cool down. The spent solvent and any collected residues must be disposed of as hazardous waste.

Mandatory Visualizations



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Caption: Workflow for Cold Cleaning/Immersion Degreasing.



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Caption: Workflow for Vapor Degreasing Protocol.

Safety Precautions and Waste Disposal

Safety:

- Ventilation: Always handle **1,2-Dichlorobenzene** in a well-ventilated area, preferably within a certified chemical fume hood, to minimize inhalation exposure.[6]
- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical-resistant gloves, safety goggles, a face shield, and a lab coat.[6]
- Fire Safety: **1,2-Dichlorobenzene** is a combustible liquid.[6] Keep it away from open flames, sparks, and hot surfaces.
- Skin Contact: Avoid direct contact with the skin. In case of contact, wash the affected area immediately with soap and water.[6]
- Inhalation: Acute exposure to vapors can cause irritation to the eyes and respiratory tract.[6]

Waste Disposal:

- Spent **1,2-Dichlorobenzene** and any materials contaminated with it are considered hazardous waste.
- Collect all waste in properly labeled, sealed, and solvent-resistant containers.
- Dispose of the hazardous waste through an authorized environmental management company, following all local, state, and federal regulations. Do not pour waste down the drain.

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